

Essential Procedures for the Safe Disposal of NCT-502

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Compound of Interest

Compound Name: NCT-502

Cat. No.: B609502

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive guide to the proper disposal procedures for **NCT-502**, a human phosphoglycerate dehydrogenase (PHGDH) inhibitor. While a specific Safety Data Sheet (SDS) for **NCT-502** was not publicly available, the following procedures are based on general best practices for the disposal of laboratory chemicals and compounds with similar structural motifs.

Key Safety Considerations:

- **Hazard Assessment:** Treat **NCT-502** as a potentially hazardous substance. Assume it may be harmful if swallowed, comes into contact with skin, or is inhaled.
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, gloves, and a lab coat, when handling **NCT-502**.
- **Ventilation:** Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.

Quantitative Data Summary

While specific hazard classifications for **NCT-502** are not detailed in the available literature, the following table summarizes its known chemical and biological properties.

Property	Value	Reference
Molecular Formula	C ₁₈ H ₂₀ F ₃ N ₅ S	[1]
Molecular Weight	395.4 g/mol	[1]
IC ₅₀ against PHGDH	3.7 μM	

Step-by-Step Disposal Protocol

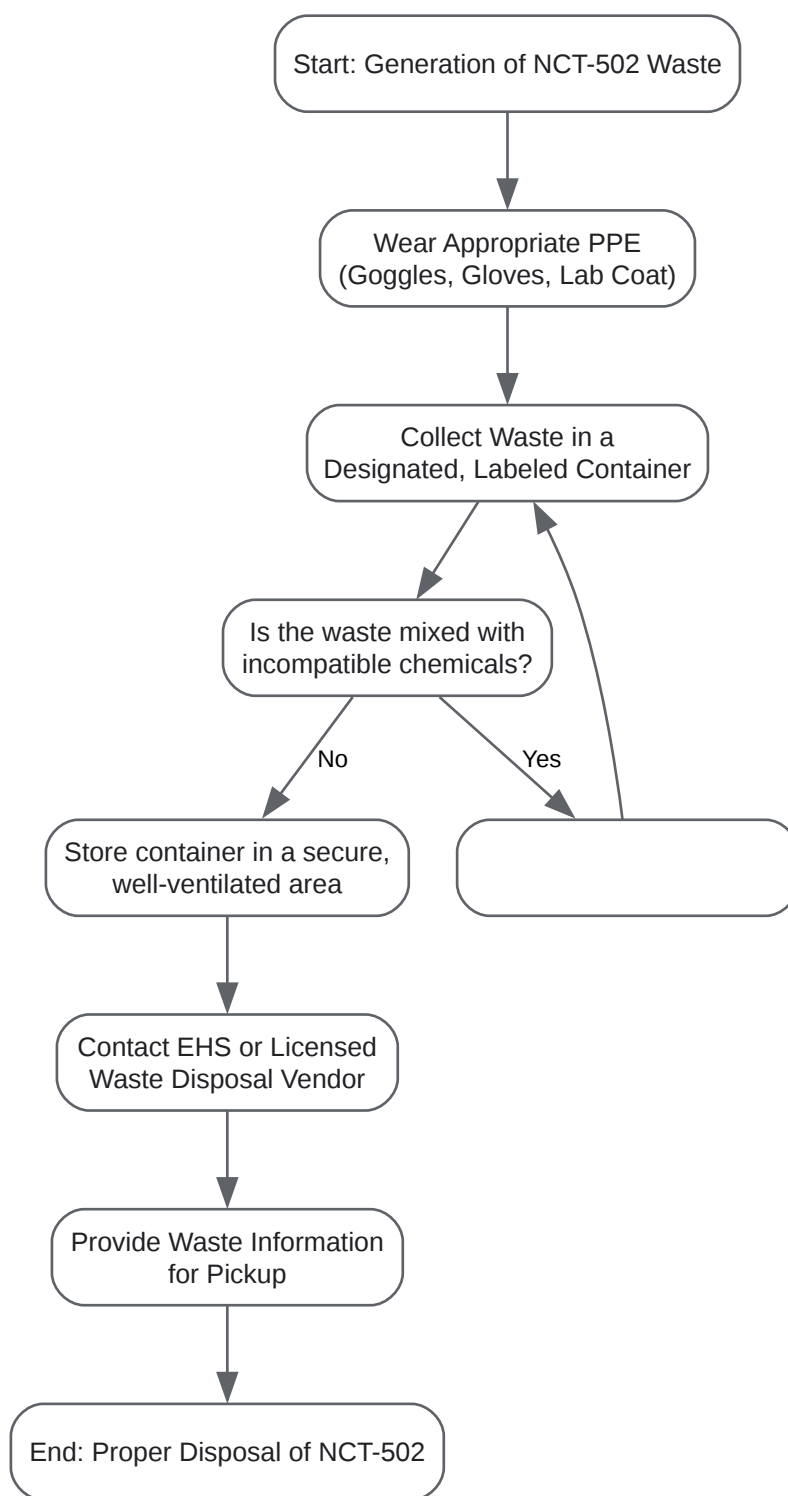
The recommended method for the disposal of **NCT-502** is through a licensed hazardous waste disposal service.

- Waste Segregation and Collection:
 - Collect all waste materials containing **NCT-502**, including unused compound, contaminated labware (e.g., pipette tips, vials), and spill cleanup materials, in a designated and clearly labeled hazardous waste container.
 - The container must be chemically compatible with **NCT-502** and its solvents.
 - Do not mix **NCT-502** waste with other incompatible waste streams.
- Labeling:
 - Properly label the hazardous waste container with the following information:
 - The words "Hazardous Waste"
 - The full chemical name: N-(4,6-dimethyl-2-pyridinyl)-4-[5-(trifluoromethyl)-2-pyridinyl]-1-piperazinecarbothioamide
 - The CAS Number: 1542213-00-2
 - An indication of the hazards (e.g., "Potentially Toxic," "Handle with Care")
 - The accumulation start date
 - The name of the principal investigator and the laboratory contact information

- Storage:
 - Store the sealed hazardous waste container in a designated, secure, and well-ventilated area away from general laboratory traffic.
 - Ensure the storage area is cool and dry.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
 - Provide the waste disposal vendor with all necessary information about the waste, including the chemical name and any known hazards.
- Spill Cleanup:
 - In the event of a spill, evacuate the immediate area.
 - Wearing appropriate PPE, contain the spill using an absorbent material suitable for chemical spills.
 - Carefully collect the absorbent material and any contaminated debris and place it in the designated hazardous waste container.
 - Clean the spill area thoroughly with an appropriate solvent and then with soap and water.
 - Report the spill to your laboratory supervisor and EHS office.

Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **NCT-502**.



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Caption: Logical workflow for the proper disposal of **NCT-502**.

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References

- 1. NCT-502, MedChemExpress 5 mg | Buy Online | Medchem Express | Fisher Scientific [fishersci.co.uk]
- To cite this document: BenchChem. [Essential Procedures for the Safe Disposal of NCT-502]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609502#nct-502-proper-disposal-procedures]

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